

Handling and storage guidelines for Ethyl 1-cyanocyclopropanecarboxylate

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Compound of Interest

Compound Name: Ethyl 1-cyanocyclopropanecarboxylate

Cat. No.: B074422

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Technical Support Center: Ethyl 1-Cyanocyclopropanecarboxylate

Welcome to the comprehensive technical guide for **Ethyl 1-cyanocyclopropanecarboxylate** (E1CC). This document is intended for researchers, scientists, and drug development professionals, providing in-depth handling and storage guidelines, troubleshooting advice, and frequently asked questions to ensure the successful and safe use of this versatile reagent in your experiments. Our approach is grounded in established scientific principles to provide you with a self-validating system for your protocols.

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the fundamental properties and safe handling of **Ethyl 1-cyanocyclopropanecarboxylate**.

1. What are the key physical and chemical properties of **Ethyl 1-cyanocyclopropanecarboxylate**?

Ethyl 1-cyanocyclopropanecarboxylate is a colorless liquid with a molecular weight of 139.15 g/mol .^{[1][2]} It is important to be aware of its key properties for proper handling and use in experiments.

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO ₂	[1][2][3]
CAS Number	1558-81-2	[3]
Boiling Point	217 °C (lit.)	[4]
Density	1.077 g/mL at 25 °C (lit.)	[4]
Refractive Index	n ₂₀ /D 1.445 (lit.)	[3]
Flash Point	94.9 °C	[3]
Storage Temperature	Room Temperature (Sealed and Dry)	[2][3]

2. What are the recommended storage conditions for **Ethyl 1-cyanocyclopropanecarboxylate** to ensure its stability?

To maintain the integrity and purity of **Ethyl 1-cyanocyclopropanecarboxylate**, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[5][6][7] The recommended storage temperature is room temperature.[2][3] It is crucial to protect it from moisture and incompatible substances.

3. What personal protective equipment (PPE) should be used when handling this compound?

When handling **Ethyl 1-cyanocyclopropanecarboxylate**, it is essential to use appropriate personal protective equipment to ensure safety. This includes:

- Eye Protection: Safety goggles with side-shields.[6]
- Hand Protection: Protective gloves.[6]
- Skin and Body Protection: An impervious lab coat or clothing.[6]
- Respiratory Protection: A suitable respirator, especially when working in areas with inadequate ventilation.[6]

4. What are the known incompatibilities of **Ethyl 1-cyanocyclopropanecarboxylate**?

Avoid contact with strong oxidizing agents, as this may result in a vigorous reaction.^[8] It is also advisable to keep it away from strong acids and bases, which could potentially catalyze its hydrolysis or other degradation reactions.

Troubleshooting Guides

This section provides solutions to specific issues that may arise during the use of **Ethyl 1-cyanocyclopropanecarboxylate** in experimental settings.

Issue 1: Inconsistent Reaction Yields

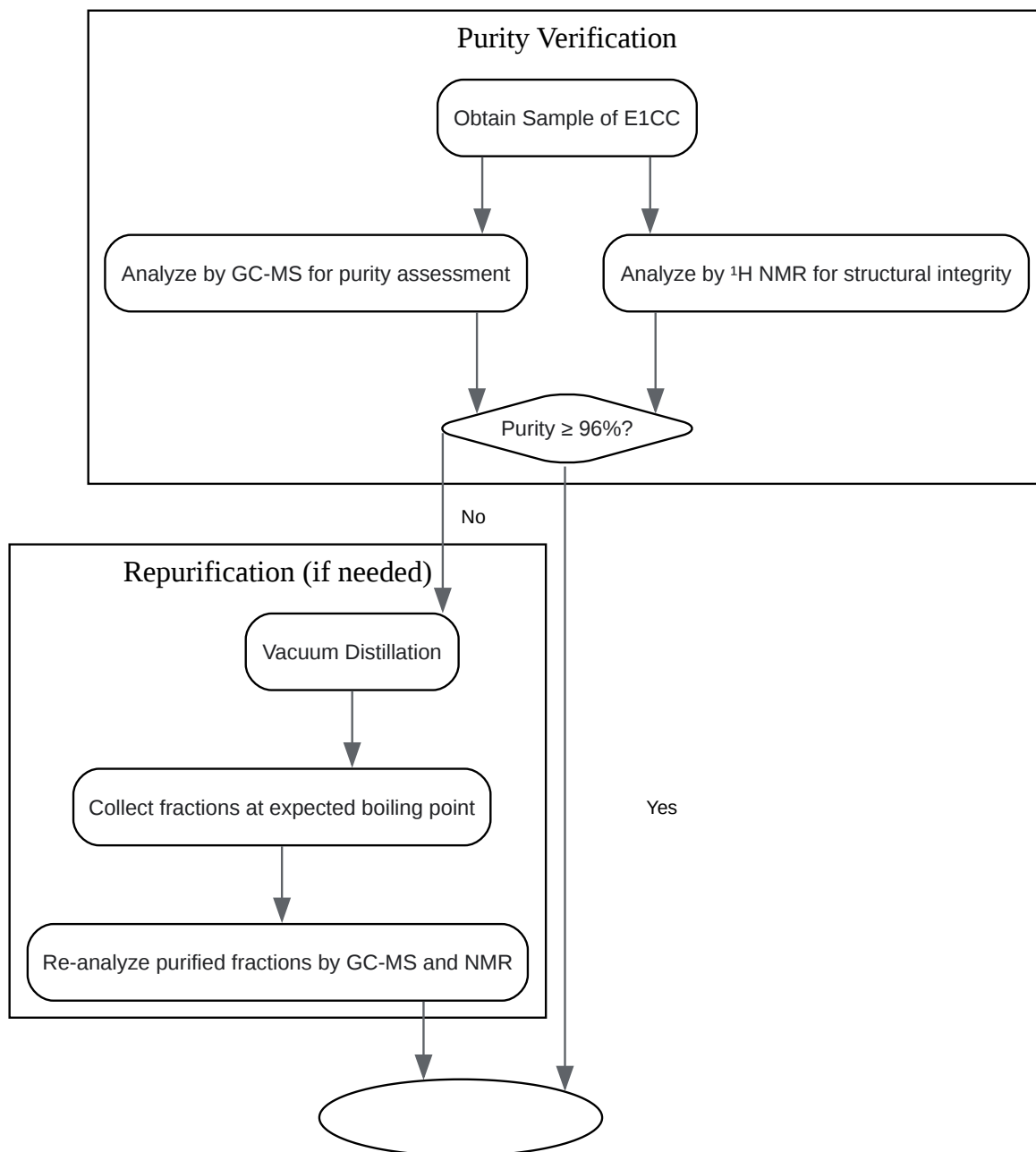
Question: I am using **Ethyl 1-cyanocyclopropanecarboxylate** in a reaction, but my yields are inconsistent. What could be the cause?

Answer: Inconsistent reaction yields can stem from several factors related to the handling and purity of the reagent, as well as the reaction conditions.

Potential Causes and Solutions:

- **Reagent Purity:** The purity of **Ethyl 1-cyanocyclopropanecarboxylate** can significantly impact reaction outcomes. Commercial grades are typically around 96% pure. If your application is sensitive to impurities, consider purifying the reagent by distillation under reduced pressure.
- **Moisture Contamination:** The ester and nitrile functional groups in the molecule can be sensitive to hydrolysis, especially in the presence of acid or base catalysts. Ensure that all your glassware is thoroughly dried and that your solvents are anhydrous.
- **Reaction Temperature:** The stability of the cyclopropane ring can be compromised at elevated temperatures. Carefully control the reaction temperature to avoid decomposition.
- **Incomplete Reaction:** Monitor the reaction progress using appropriate analytical techniques such as TLC, GC, or NMR to ensure it has gone to completion before workup.

Experimental Workflow for Purity Check and Repurification:



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Caption: Workflow for verifying and improving the purity of **Ethyl 1-cyanocyclopropanecarboxylate**.

Issue 2: Side Product Formation

Question: I am observing unexpected side products in my reaction involving **Ethyl 1-cyanocyclopropanecarboxylate**. What are the likely side reactions?

Answer: The formation of side products can be attributed to the reactivity of the functional groups present in the molecule and the strained cyclopropane ring.

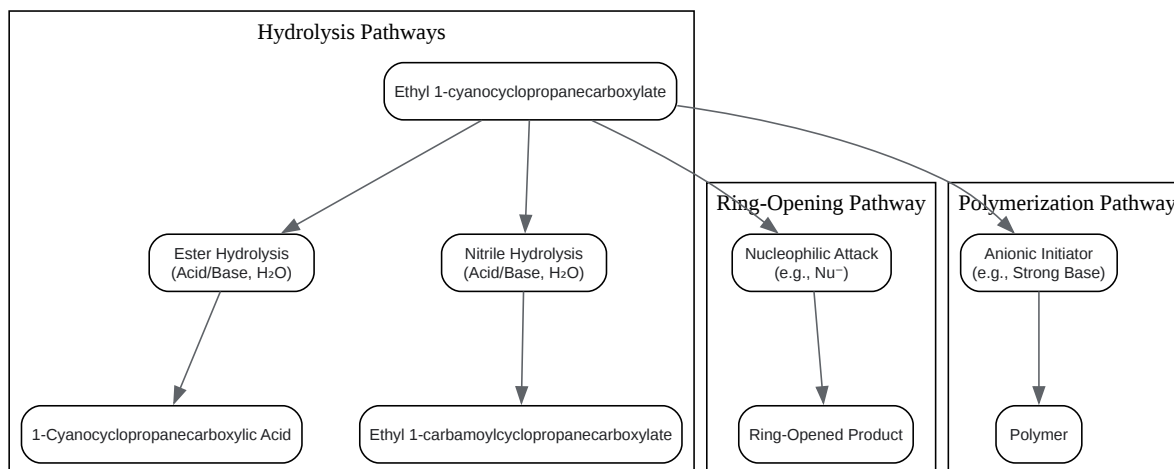
Potential Side Reactions:

- **Ring Opening:** The cyclopropane ring is susceptible to nucleophilic attack, leading to ring-opening products. This is more likely to occur under harsh reaction conditions (e.g., high temperatures, strong nucleophiles).
- **Hydrolysis:** The ester functionality can be hydrolyzed to the corresponding carboxylic acid, especially if water is present in the reaction mixture. The nitrile group can also undergo hydrolysis to an amide or carboxylic acid under acidic or basic conditions.
- **Polymerization:** **Ethyl 1-cyanocyclopropanecarboxylate** can be used as a monomer in anionic ring-opening polymerization. Inappropriate reaction conditions, such as the presence of strong bases, could initiate unwanted polymerization.

Preventative Measures:

- **Mild Reaction Conditions:** Employ the mildest possible reaction conditions (temperature, pH) to minimize the likelihood of side reactions.
- **Inert Atmosphere:** Conduct reactions under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation and reactions with atmospheric moisture.
- **Choice of Base:** If a base is required, use a non-nucleophilic base to avoid undesired reactions with the ester or nitrile groups.

Diagram of Potential Degradation Pathways:



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Caption: Potential side reaction pathways for **Ethyl 1-cyanocyclopropanecarboxylate**.

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